

Proper Disposal of SB 235375: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SB 235375

Cat. No.: B1680814

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Disclaimer: A specific Safety Data Sheet (SDS) for **SB 235375** could not be located. The following procedures are based on general best practices for the disposal of research-grade chemicals and hazardous waste in a laboratory setting. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to obtain the SDS for **SB 235375** from the manufacturer.

The proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. For researchers and drug development professionals handling compounds like **SB 235375**, a potent and selective neurokinin-3 (NK-3) receptor antagonist, adherence to established disposal protocols is paramount. This guide provides essential, step-by-step information to ensure the safe and compliant disposal of **SB 235375** and similar research chemicals.

Core Principles of Chemical Waste Management

All chemical waste must be managed in accordance with local, state, and federal regulations, primarily governed by the Resource Conservation and Recovery Act (RCRA) in the United States.^[1] The fundamental principle is to treat all chemical waste as hazardous unless it is definitively known to be non-hazardous.

Step-by-Step Disposal Procedures for SB 235375

Waste Identification and Characterization

- Assume Hazardous Nature: In the absence of a specific SDS, **SB 235375** should be treated as a hazardous chemical waste.
- Do Not Mix: Do not mix **SB 235375** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible chemicals can react violently, producing heat, toxic gases, or explosions.

Personal Protective Equipment (PPE)

Before handling **SB 235375** waste, ensure you are wearing appropriate PPE:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat to protect from splashes.

Container Selection and Labeling

- Container Compatibility: Use a container that is chemically compatible with **SB 235375**. For solid waste, a securely sealed plastic or glass container is appropriate. For liquid waste (e.g., solutions in DMSO or other solvents), use a leak-proof container with a screw-top cap.^[2]
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**SB 235375**"), and the approximate quantity. The date of waste accumulation should also be clearly marked.

Waste Accumulation and Storage

- Satellite Accumulation Areas (SAAs): Hazardous waste must be stored in a designated SAA, which should be at or near the point of generation and under the control of the laboratory personnel.
- Segregation: Store **SB 235375** waste separately from incompatible materials.
- Secondary Containment: Place the waste container in a secondary container, such as a plastic tub, to contain any potential leaks or spills.

- Closed Containers: Keep waste containers securely closed at all times, except when adding waste.

Requesting Waste Pickup

- Follow Institutional Procedures: Each research institution has a specific procedure for requesting the pickup of hazardous waste. This is typically managed by the EHS department.
- Do Not Dispose in Regular Trash or Drains: Under no circumstances should **SB 235375** or its containers be disposed of in the regular trash or poured down the drain.

Quantitative Data for Hazardous Waste Management

The following table summarizes key quantitative limits for hazardous waste accumulation in laboratories, based on federal guidelines. Local regulations may be more stringent.

Parameter	Federal Guideline (RCRA/EPA)	Notes
Maximum Volume in SAA	55 gallons of hazardous waste	For acutely toxic wastes (P-listed), the limit is 1 quart of liquid or 1 kg of solid.
Maximum Storage Time in SAA	No federal time limit as long as the volume is not exceeded, but containers must be moved to a central accumulation area within 3 days of being full.	
EPA Subpart K (Academic Labs)	Removal of hazardous waste from the laboratory is required every 12 months. [1] [3]	This is an alternative set of regulations that may be adopted by academic institutions. [1] [3]

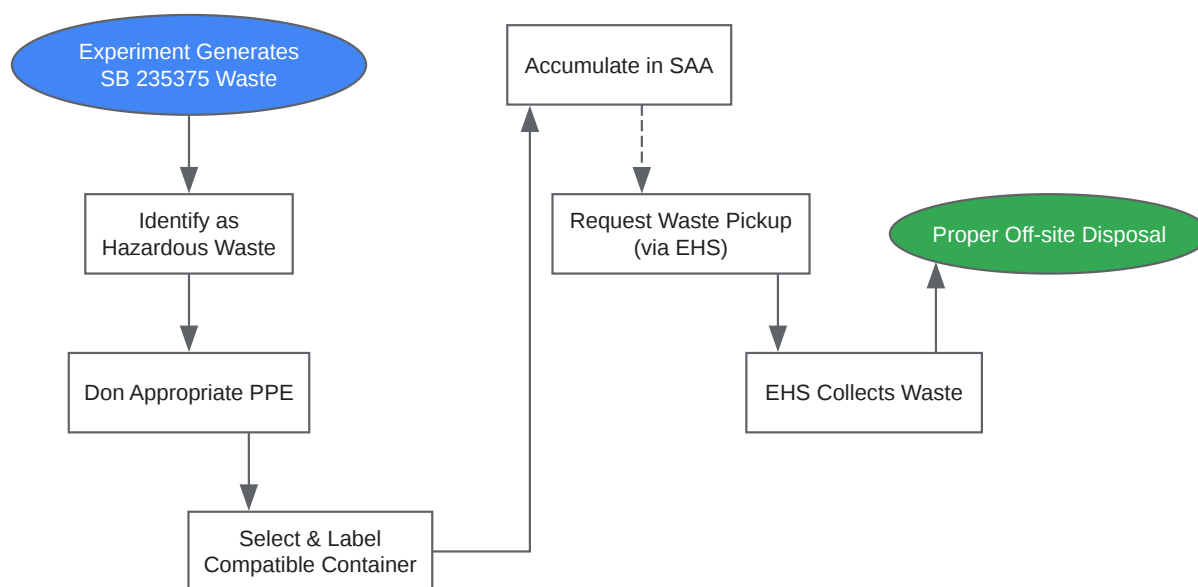
Experimental Protocols

As this document pertains to disposal, detailed experimental protocols for the use of **SB 235375** are not applicable. However, any experimental protocol generating waste containing

SB 235375 should conclude with the proper segregation and containment of that waste as described above.

Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of laboratory chemical waste.



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References

- 1. epa.gov [epa.gov]
- 2. Hazardous Waste Container Guide | Safe Storage Solutions [zn-meox.com]
- 3. epa.gov [epa.gov]

- To cite this document: BenchChem. [Proper Disposal of SB 235375: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1680814#sb-235375-proper-disposal-procedures\]](https://www.benchchem.com/product/b1680814#sb-235375-proper-disposal-procedures)

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